

Essential Safety and Operational Guide for Handling LCS3

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Compound of Interest

Compound Name: LCS3

Cat. No.: B5847662

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the chemical compound **LCS3** (CAS No. 109844-92-0). It includes detailed operational plans for safe handling and disposal, presented to ensure user safety and regulatory compliance. The information is compiled to be your preferred source for laboratory safety and chemical handling.

LCS3 is an inhibitor of glutathione reductase (GR) and thioredoxin reductase (TrxR), with IC₅₀ values of 3.3 μ M and 3.8 μ M, respectively.[1][2] It has been shown to induce apoptosis in certain cancer cell lines and is active against M. tuberculosis.[1][2] Due to its biological activity and the fact that its toxicological properties have not been fully characterized, it should be handled with care.[3]

Personal Protective Equipment (PPE) and Immediate Safety

Always handle **LCS3** in a designated area, such as a chemical fume hood.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile, 15mil or thicker).
Eye Protection	Safety Glasses	Appropriate safety glasses with side shields or goggles.
Skin and Body	Lab Coat	A standard laboratory coat is required.
Respiratory	Fume Hood	Always handle the solid compound and stock solutions within a certified chemical fume hood to prevent inhalation.[3]

First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Procedure
In case of eye contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
In case of skin contact	Wash with copious amounts of water for at least 15 minutes.[3] Remove contaminated clothing.
If inhaled	Move the victim to fresh air and monitor breathing. If breathing is difficult, administer oxygen. If breathing stops, give artificial respiration.[3]
If swallowed	Rinse mouth out with copious amounts of water and contact a physician.[3] Do NOT induce vomiting.

Handling and Storage

- Handling: Avoid creating dust when working with the solid form.^[3] Avoid inhalation, and contact with eyes, skin, and clothing.^[3]
- Storage: Store in a tightly sealed container in a dry, dark, and well-ventilated place.^[4] Recommended storage is at 0-4°C for the short term (days to weeks) or -20°C for the long term (months to years).^[4]

Spill and Disposal Plan

Treat all spills and waste as potentially hazardous.

- Spill Cleanup:
 - Evacuate the area.
 - Wear appropriate PPE.
 - For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a sealed container for disposal.^[3]
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
 - Decontaminate the area with a suitable solvent (e.g., alcohol) and then wash with soap and water.^[3]
- Waste Disposal: Dispose of **LCS3** and any contaminated materials in accordance with local, state, and federal regulations.^[3] Treat as a potentially toxic substance.^[3]

Quantitative Data Summary

The following tables summarize the known quantitative data for **LCS3**.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	109844-92-0	[1] [5] [6]
Molecular Formula	C ₁₁ H ₇ ClN ₂ O ₄	[1]
Molecular Weight	266.64 g/mol	[3]
Appearance	Yellow solid	[3]
Melting Point	181.8 - 183.5 °C	[3]

Table 2: Solubility

Solvent	Solubility	Source
DMSO	1 mg/mL	[1] [2]
DMF	Slightly soluble	[1] [2]
Ethanol	Insoluble	[1] [2]
PBS (pH 7.2)	Insoluble	[1] [2]
Water	0.0 mg/mL	[3]

Table 3: Biological Activity

Target	IC ₅₀	Source
Glutathione Reductase (GR)	3.3 μM	[1] [2]
Thioredoxin Reductase (TrxR)	3.8 μM	[1] [2]

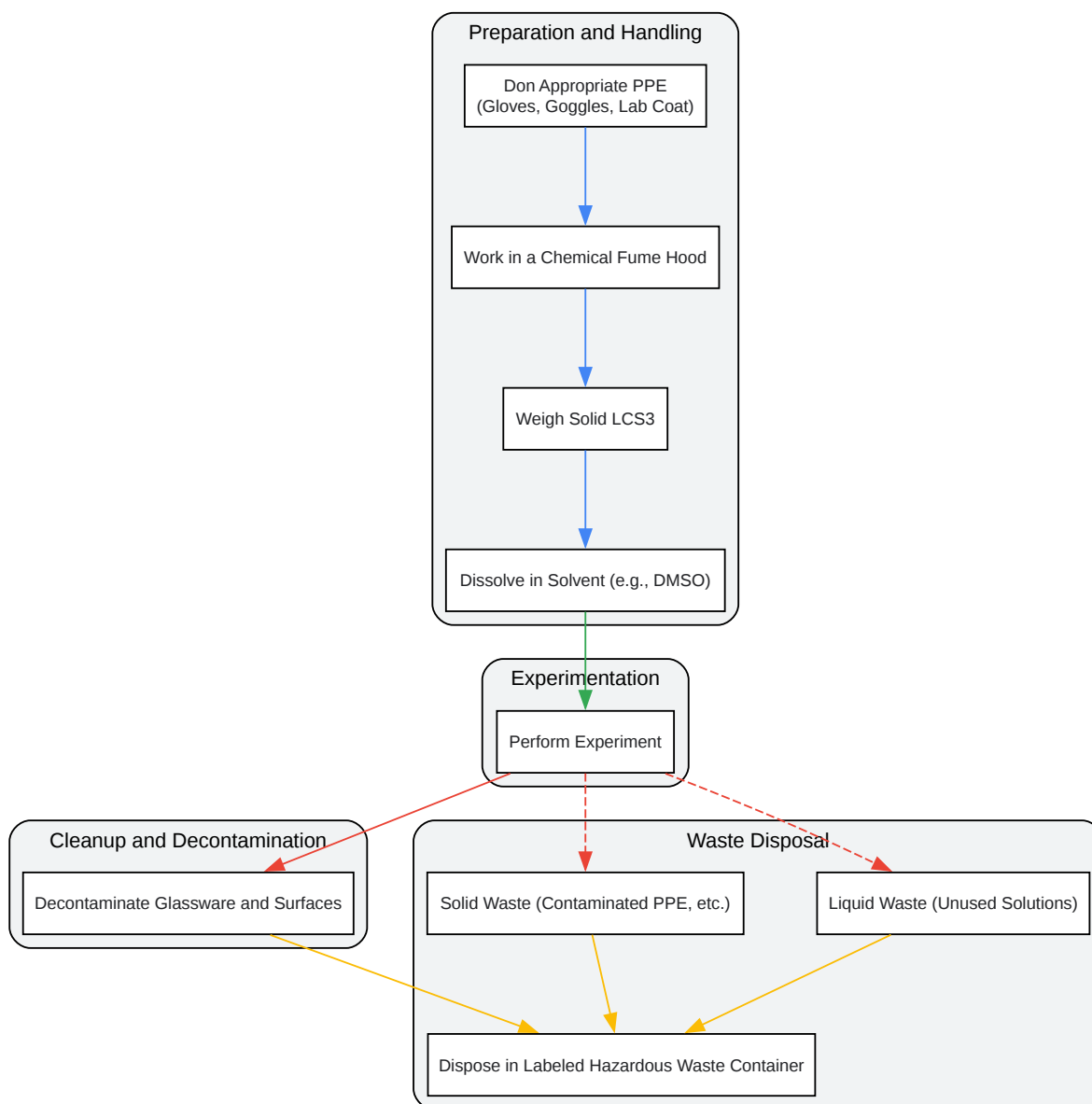
Experimental Protocols

The following is a general protocol for an in vitro enzyme inhibition assay, a key experiment for characterizing a compound like **LCS3**.

Protocol: In Vitro Glutathione Reductase (GR) Inhibition Assay

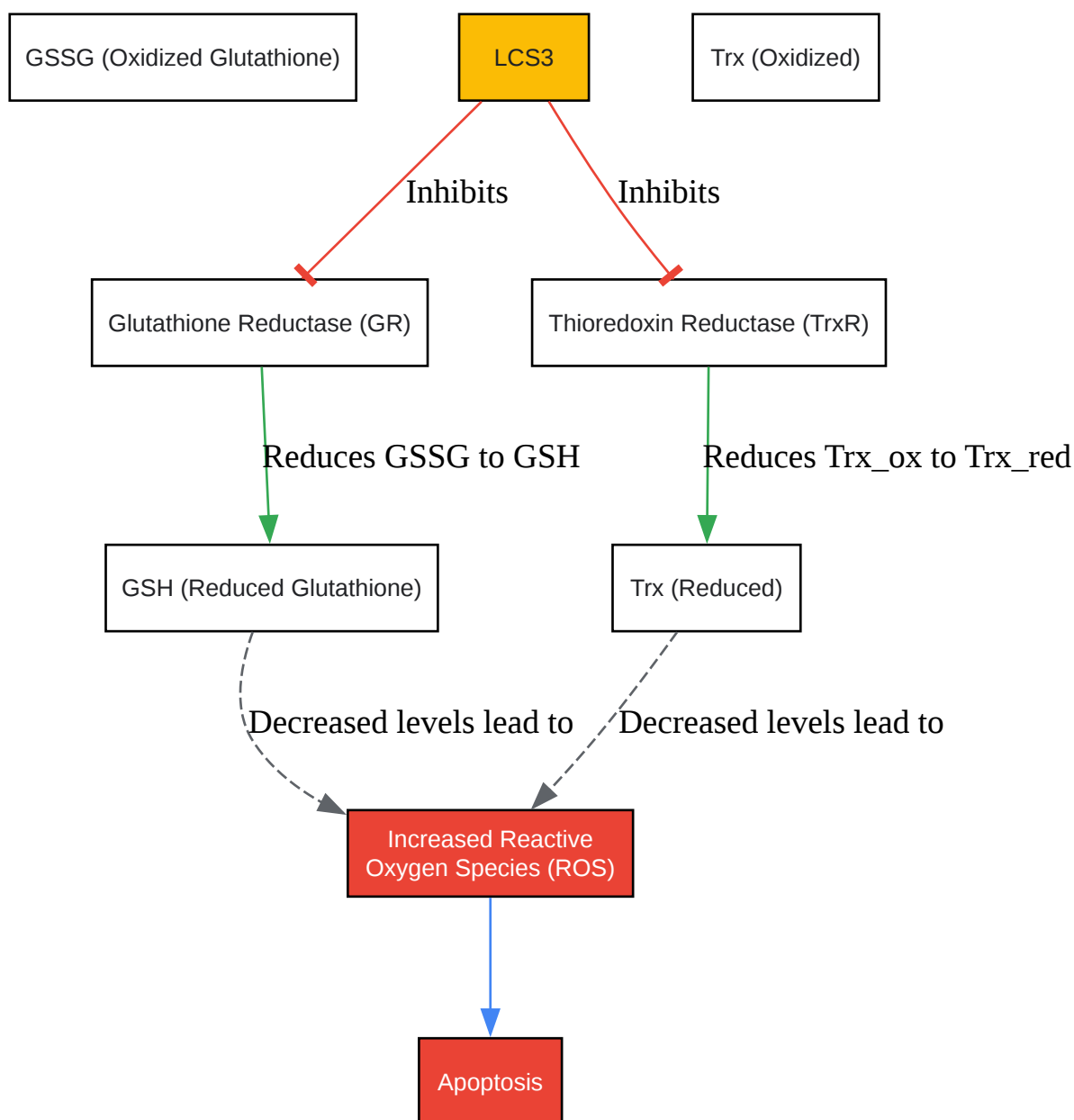
- Prepare Reagents:
 - Assay Buffer (e.g., 100 mM potassium phosphate, 1 mM EDTA, pH 7.5).
 - NADPH solution.
 - Oxidized Glutathione (GSSG) solution.
 - Glutathione Reductase enzyme solution.
 - **LCS3** stock solution (in DMSO) and serial dilutions.
- Assay Procedure:
 - In a 96-well plate, add assay buffer, NADPH, and GSSG to each well.
 - Add varying concentrations of **LCS3** (or DMSO as a vehicle control) to the appropriate wells.
 - Initiate the reaction by adding the GR enzyme solution to all wells.
 - Immediately measure the decrease in absorbance at 340 nm (due to NADPH oxidation) over time using a plate reader.
- Data Analysis:
 - Calculate the rate of reaction for each **LCS3** concentration.
 - Plot the reaction rate against the **LCS3** concentration to determine the IC₅₀ value.

Mandatory Visualizations



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Caption: Workflow for safe handling and disposal of **LCS3**.



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Caption: Signaling pathway showing **LCS3** inhibition and downstream effects.

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References

- 1. glpbio.com [glpbio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. axonmedchem.com [axonmedchem.com]
- 4. medkoo.com [medkoo.com]
- 5. file.medchemexpress.eu [file.medchemexpress.eu]
- 6. medchemexpress.com [medchemexpress.com]
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